

Application Notes and Protocols: Preparation of LY-364947 Stock Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LY-364947

Cat. No.: B1675679

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **LY-364947** is a potent and selective small molecule inhibitor of the Transforming Growth Factor- β (TGF- β) type-I receptor (TGF- β RI), also known as Activin Receptor-Like Kinase 5 (ALK5).^{[1][2][3]} It functions as an ATP-competitive inhibitor, effectively blocking the kinase activity of TGF- β RI (IC_{50} = 59 nM) and subsequent phosphorylation of downstream SMAD proteins.^{[4][5][6]} This inhibition disrupts the canonical TGF- β signaling pathway, which is crucial in various cellular processes including proliferation, differentiation, apoptosis, and epithelial-to-mesenchymal transition (EMT).^{[6][7][8]} Due to its role in tumor progression and metastasis, the TGF- β pathway is a significant target in cancer research, making **LY-364947** a valuable tool for studying cancer biology and developing novel therapeutic strategies.^{[7][9][10]}

Proper preparation and storage of **LY-364947** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides a detailed protocol for the preparation, handling, and storage of **LY-364947**.

Data Presentation: Physicochemical and Biological Properties

The following table summarizes the key quantitative data for **LY-364947**.

Property	Value	Notes / References
Molecular Weight	272.3 g/mol	[2]
Molecular Formula	C ₁₇ H ₁₂ N ₄	[1][3][6]
CAS Number	396129-53-6	[1][2][4]
Purity	≥98% or ≥99%	Varies by supplier.[1][2][6]
Appearance	Crystalline solid; Off-white to yellow powder	[4][6]
Solubility	DMSO: Soluble up to 100 mM (approx. 27 mg/mL).[1][5] Also reported as 25 mg/mL.[2] DMF: 2 mg/mL[6] Water/Ethanol: Insoluble[5]	Use fresh, anhydrous DMSO as moisture can reduce solubility.[4][5] Warming to 60°C may aid dissolution.[4]
IC ₅₀ Values	TGF-β RI (ALK5): 59 nM TGF-β RII: 400 nM MLK-7K: 1400 nM	Demonstrates selectivity for TGF-β RI over other kinases. [1][2][3][6]
Storage (Lyophilized)	Room temperature (desiccated) for 24 months.[2] -20°C for up to 3 years.[4][5]	Check supplier-specific recommendations.
Storage (In Solution)	-20°C: Up to 3 months[2] or 1 year.[4][5] -80°C: Up to 2 years.[4][5]	Aliquot to avoid repeated freeze-thaw cycles.[2]

Experimental Protocol: Stock Solution Preparation

This protocol provides a detailed methodology for preparing a 15 mM stock solution of **LY-364947** in DMSO.

1. Materials and Equipment:

- **LY-364947** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or sterile vials for aliquots
- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or heat block (optional, set to 60°C)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

2. Safety Precautions:

- **LY-364947** is intended for research use only. The toxicological properties have not been fully investigated.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact or inhalation of the powder.
- Consult the Safety Data Sheet (SDS) from your supplier for comprehensive safety information.

3. Calculation for 15 mM Stock Solution:

To prepare a stock solution of a desired concentration, use the following formula:

Volume of Solvent (L) = Mass of Compound (g) / (Concentration (mol/L) * Molecular Weight (g/mol))

- Molecular Weight (MW): 272.3 g/mol
- Desired Concentration: 15 mM = 0.015 mol/L
- Mass of Compound: For this example, we will use 5 mg (0.005 g).

Calculation:

- $\text{Volume (L)} = 0.005 \text{ g} / (0.015 \text{ mol/L} * 272.3 \text{ g/mol})$
- $\text{Volume (L)} = 0.005 / 4.0845$
- $\text{Volume (L)} = 0.001224 \text{ L}$
- $\text{Volume (mL)} = 1.22 \text{ mL}$

Therefore, to make a 15 mM stock solution, dissolve 5 mg of **LY-364947** in 1.22 mL of DMSO.
[2]

4. Step-by-Step Procedure:

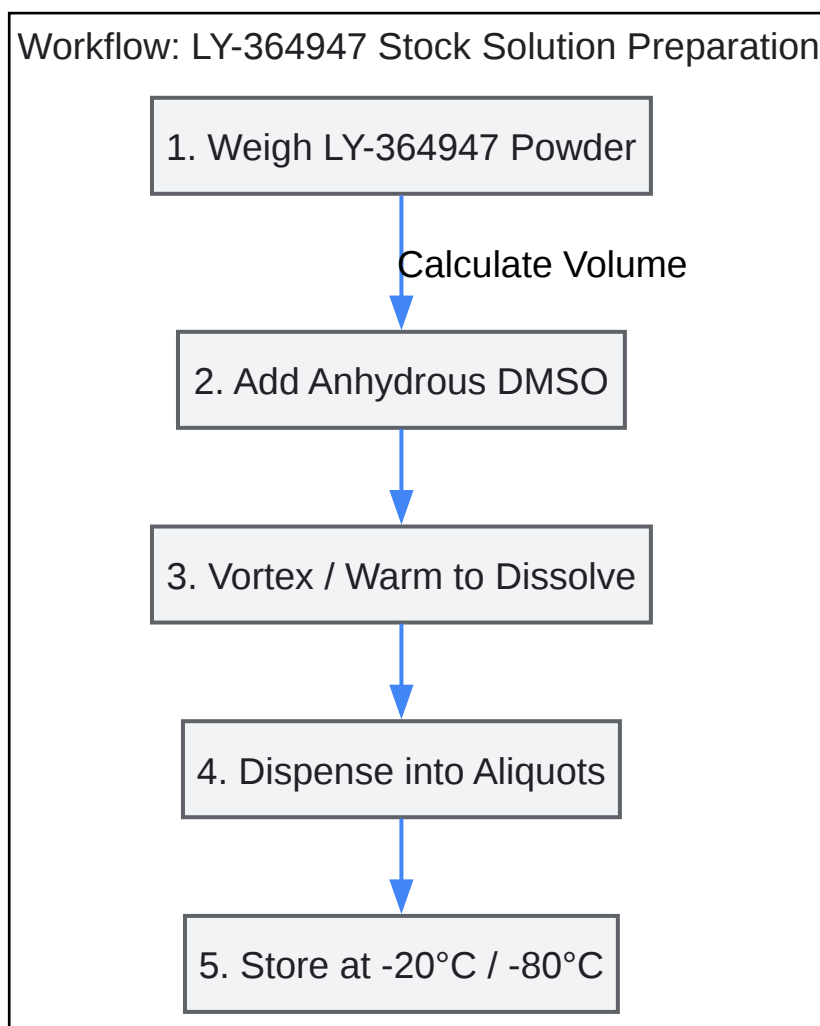
- Allow the **LY-364947** vial to equilibrate to room temperature before opening to prevent condensation.
- Carefully weigh 5 mg of **LY-364947** powder and place it into a sterile tube.
- Using a calibrated pipette, add 1.22 mL of anhydrous, sterile DMSO to the tube.
- Cap the tube securely and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particulates. If dissolution is difficult, the solution may be gently warmed in a 60°C water bath for a few minutes and vortexed again.[4]
- Once fully dissolved, briefly centrifuge the tube to collect the solution at the bottom.
- Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile microcentrifuge tubes. This is crucial to prevent degradation from repeated freeze-thaw cycles.[2]
- Clearly label each aliquot with the compound name, concentration (15 mM), solvent (DMSO), and preparation date.

5. Storage and Stability:

- Store the prepared aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 2 years).[\[2\]](#)[\[4\]](#)[\[5\]](#)
- When ready to use, thaw a single aliquot at room temperature and dilute it to the final working concentration in the appropriate cell culture medium or buffer immediately before use.
- Avoid storing the diluted solution. Discard any unused working solution.

Visualizations

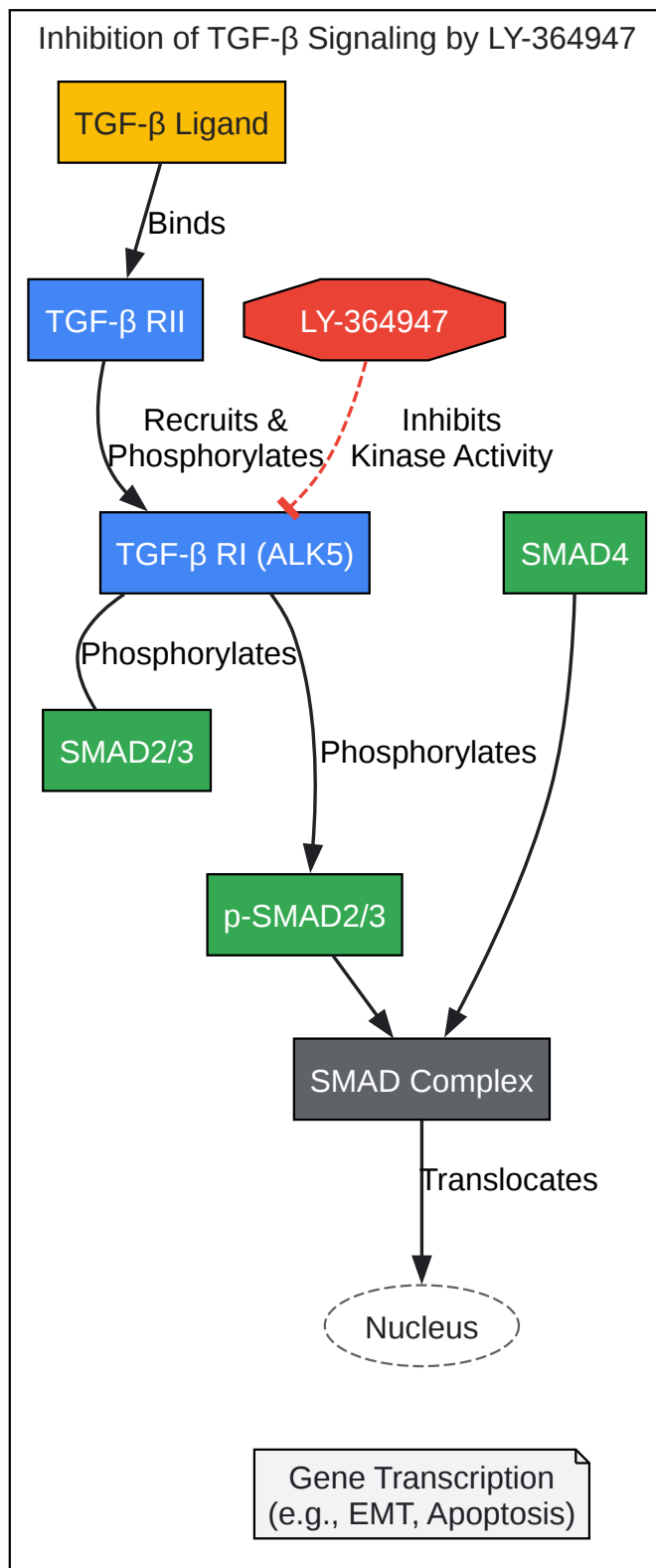
Experimental Workflow Diagram



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Caption: Experimental workflow for preparing **LY-364947** stock solution.

Signaling Pathway Diagram



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Caption: **LY-364947** inhibits the TGF- β signaling pathway via ALK5.

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